

# Primary uses and applications of 2,3,4,5,6-Pentabromoaniline.

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## Compound of Interest

Compound Name: 2,3,4,5,6-Pentabromoaniline

Cat. No.: B129659

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## Application Notes & Protocols: 2,3,4,5,6-Pentabromoaniline

### Abstract

**2,3,4,5,6-Pentabromoaniline** (PBA) is a highly halogenated aromatic amine, a specialized chemical compound whose utility is centered on its dense bromine content and the reactive potential of its aniline functional group. While not a commonplace laboratory reagent, its primary applications are rooted in materials science as a precursor to polybrominated flame retardants and in advanced organic synthesis as a versatile building block for complex molecules, including those in the realm of targeted protein degradation. This guide provides a comprehensive overview of its known applications, detailed protocols for its use and characterization, and critical safety information, grounded in the principles of synthetic chemistry and material science.

### Introduction and Physicochemical Profile

**2,3,4,5,6-Pentabromoaniline** is a crystalline solid characterized by a benzene ring where all five carbon-bound hydrogen atoms have been substituted by bromine, with a single amino group remaining. This structure imparts a high molecular weight and density, and its chemical reactivity is dominated by the nucleophilic amino group and the heavily substituted aromatic ring.

Many suppliers of this compound provide it as a rare or "early discovery" research chemical, often without extensive analytical data.<sup>[1]</sup> Therefore, it is incumbent upon the researcher to independently verify the identity and purity of the material before use, a protocol for which is provided in Section 3 of this guide.

Table 1: Physicochemical Properties of **2,3,4,5,6-Pentabromoaniline**

Property	Value	Source(s)
CAS Number	13665-98-0	[2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>2</sub> Br <sub>5</sub> N	[4]
Molecular Weight	487.61 g/mol	[1][4]
Melting Point	226 °C	[2]
Boiling Point	392.8 °C (Predicted)	[2]
Density	2.824 g/cm <sup>3</sup> (Predicted)	[2]
Appearance	Solid (Form may vary)	N/A
Synonyms	Pentabromoaniline, 2,3,4,5,6-Pentabromobenzenamine	[2][4]

## Primary Applications and Methodologies

The applications of PBA stem from two key features: its high bromine content and its function as a synthetic intermediate.

### Application 1: Precursor for Polybrominated Flame Retardants

The most cited application for PBA is as a reagent in the synthesis of polybrominated compounds that function as flame retardants.<sup>[2]</sup> Brominated flame retardants (BFRs) operate in the gas phase of a fire by releasing hydrogen bromide (HBr) radicals upon decomposition. These radicals interfere with the high-energy hydrogen and hydroxyl radicals that propagate the combustion chain reaction, effectively quenching the fire.

Causality Behind Experimental Choices: The conversion of PBA to a non-amine-containing polybrominated phenyl compound is necessary to create a more stable flame retardant. The amino group can be a point of undesirable reactivity or thermal instability. A common strategy to remove an aniline group is via a Sandmeyer-type reaction, which proceeds through a stable diazonium salt intermediate.

#### Protocol 2.1: Generalized Synthesis of a Pentabrominated Phenyl Compound via Diazotization

This protocol is a representative example of how an aniline like PBA can be chemically modified. It must be performed with extreme caution due to the energetic nature of diazonium salts.

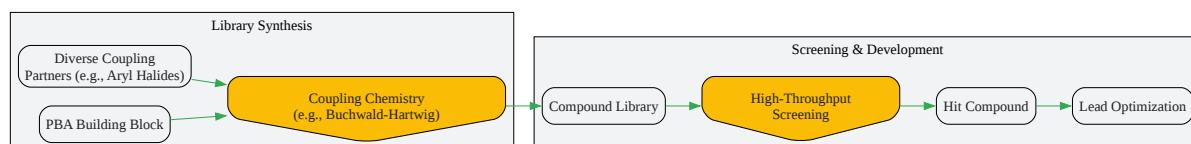
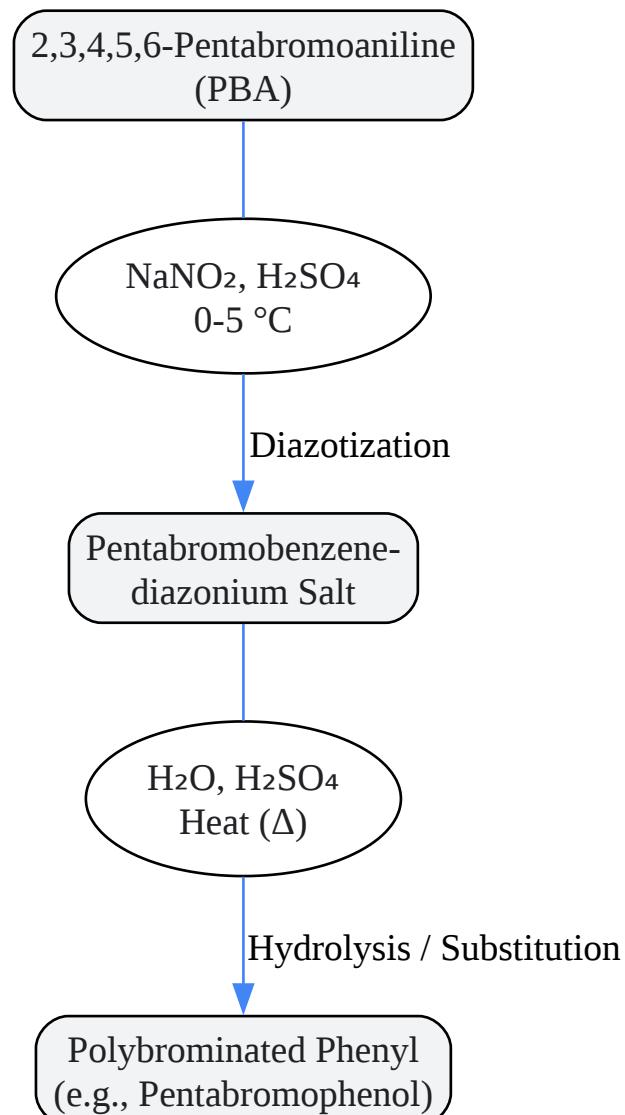
- **Diazotization:**

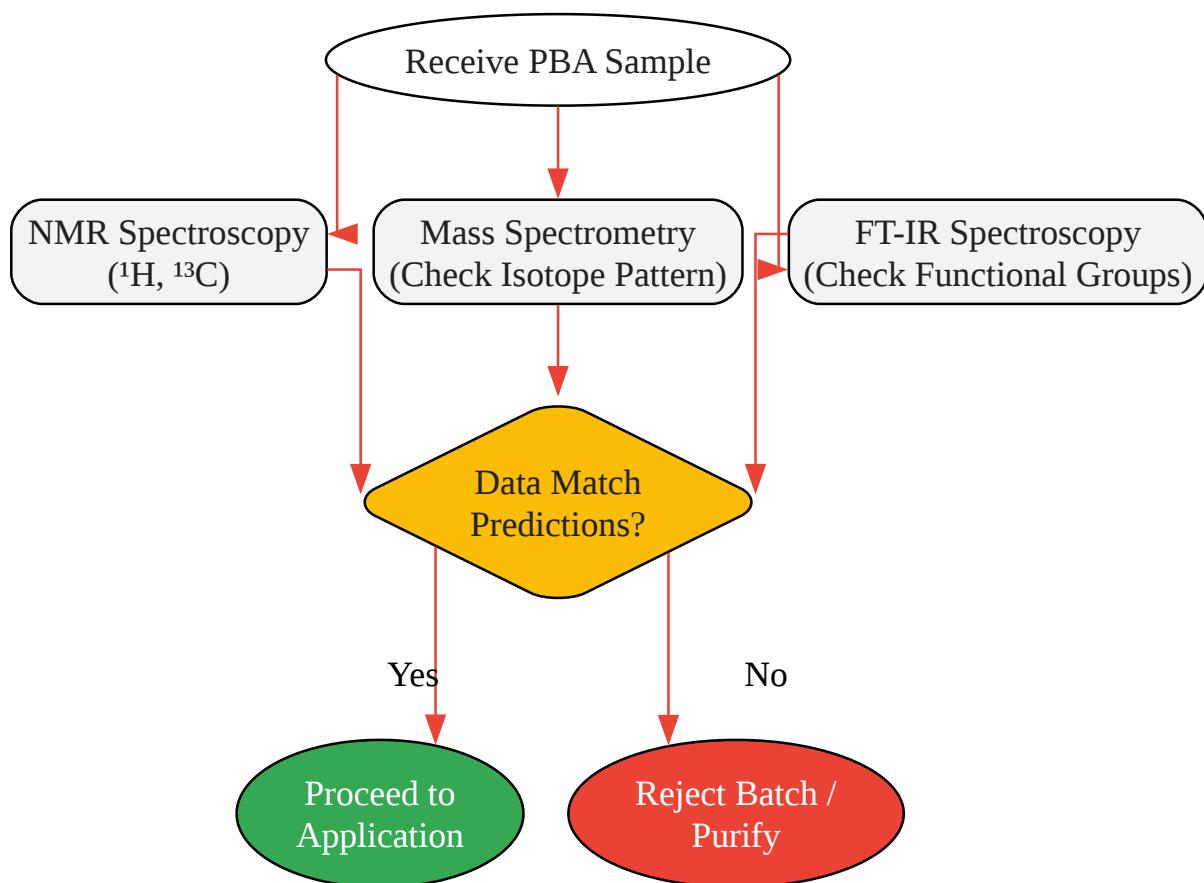
- In a three-neck flask equipped with a mechanical stirrer and a thermometer, suspend 10 mmol of **2,3,4,5,6-Pentabromoaniline** in a mixture of 30 mL of glacial acetic acid and 10 mL of concentrated sulfuric acid.
- Cool the mixture to 0-5 °C in an ice-salt bath.
- Dissolve 12 mmol of sodium nitrite ( $\text{NaNO}_2$ ) in 10 mL of cold concentrated sulfuric acid.
- Add the  $\text{NaNO}_2$  solution dropwise to the PBA suspension while vigorously stirring and maintaining the temperature below 10 °C. The formation of the diazonium salt is highly exothermic and requires careful temperature control to prevent runaway reactions.
- Stir the resulting mixture for an additional 30 minutes at 0-5 °C.

- **Hydrolysis (Example to form Pentabromophenol):**

- In a separate beaker, bring a solution of 50 mL of 10% aqueous sulfuric acid to a boil.
- Slowly and carefully add the cold diazonium salt solution to the boiling acidic solution. Vigorous evolution of nitrogen gas will occur.
- Continue heating for 30 minutes after the addition is complete to ensure full decomposition of the diazonium salt.

- Cool the reaction mixture to room temperature, which should cause the pentabromophenol product to precipitate.
- Collect the solid by vacuum filtration, wash with cold water until the filtrate is neutral, and dry. Recrystallize from a suitable solvent like ethanol or toluene for purification.



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